

(1-methyl-1H-indazol-3-yl)methanamine safety, toxicity, and MSDS information

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Compound of Interest

Compound Name: (1-methyl-1H-indazol-3-yl)methanamine

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An In-Depth Technical Guide to the Safety, Toxicity, and Handling of **(1-methyl-1H-indazol-3-yl)methanamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known safety and toxicity information for **(1-methyl-1H-indazol-3-yl)methanamine**. As a Senior Application Scientist, the aim is not merely to list hazards but to provide a framework for a robust risk assessment, enabling researchers to make informed decisions about safe handling protocols. This document is structured to build from fundamental chemical identity to practical, field-tested procedures, ensuring scientific integrity and a proactive safety culture.

Section 1: Chemical Identity and Physicochemical Properties

(1-methyl-1H-indazol-3-yl)methanamine is a substituted indazole derivative. Understanding its basic properties is the first step in a thorough safety assessment. While extensive experimental data is not publicly available, which is common for specialized research chemicals, key identifiers and properties have been compiled from supplier safety data sheets.

Identifier	Value
Chemical Name	(1-methyl-1H-indazol-3-yl)methanamine
Synonyms	(1-Methyl-1H-indazol-3-yl)methylamine
CAS Number	739359-10-5[1][2]
Molecular Formula	C ₉ H ₁₁ N ₃ [2]
Molecular Weight	161.2 g/mol [2]
Form	Solid (for dihydrochloride salt)

Note: Data for the free base form is limited; some properties are inferred from its dihydrochloride salt.

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical substances. **(1-methyl-1H-indazol-3-yl)methanamine** and its dihydrochloride salt have been classified based on available data.

GHS Classification Summary

Substance Form	GHS Pictogram(s)	Signal Word	Hazard Classifications	Hazard Statements
Free Base	pictogram	Warning	Acute Toxicity, Oral (Category 4)Skin Irritation (Category 2)Serious Eye Irritation (Category 2)Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	H302: Harmful if swallowed[1]H315: Causes skin irritation[1]H319: Causes serious eye irritation[1]H335: May cause respiratory irritation[1]
Dihydrochloride Salt	GHS06 pictogram	Danger	Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed[3][4]

Interpretation for the Laboratory Professional:

The GHS classifications dictate the minimum required safety precautions. The "Harmful if swallowed" (H302) classification for the free base, and the more severe "Toxic if swallowed" (H301) for the dihydrochloride salt, underscore the importance of preventing ingestion.[1][3][4] This necessitates strict prohibitions on eating, drinking, or smoking in the laboratory and careful handling to avoid cross-contamination of personal items.

The skin and eye irritation classifications (H315, H319) are critical.[1] These are not minor effects; they imply that contact can cause significant inflammation and discomfort. For the eyes, this could mean serious, though not necessarily irreversible, damage. The potential for respiratory irritation (H335) indicates that the compound is likely a dust or powder that can become airborne and irritate the respiratory tract if inhaled.[1]

Section 3: Toxicological Profile

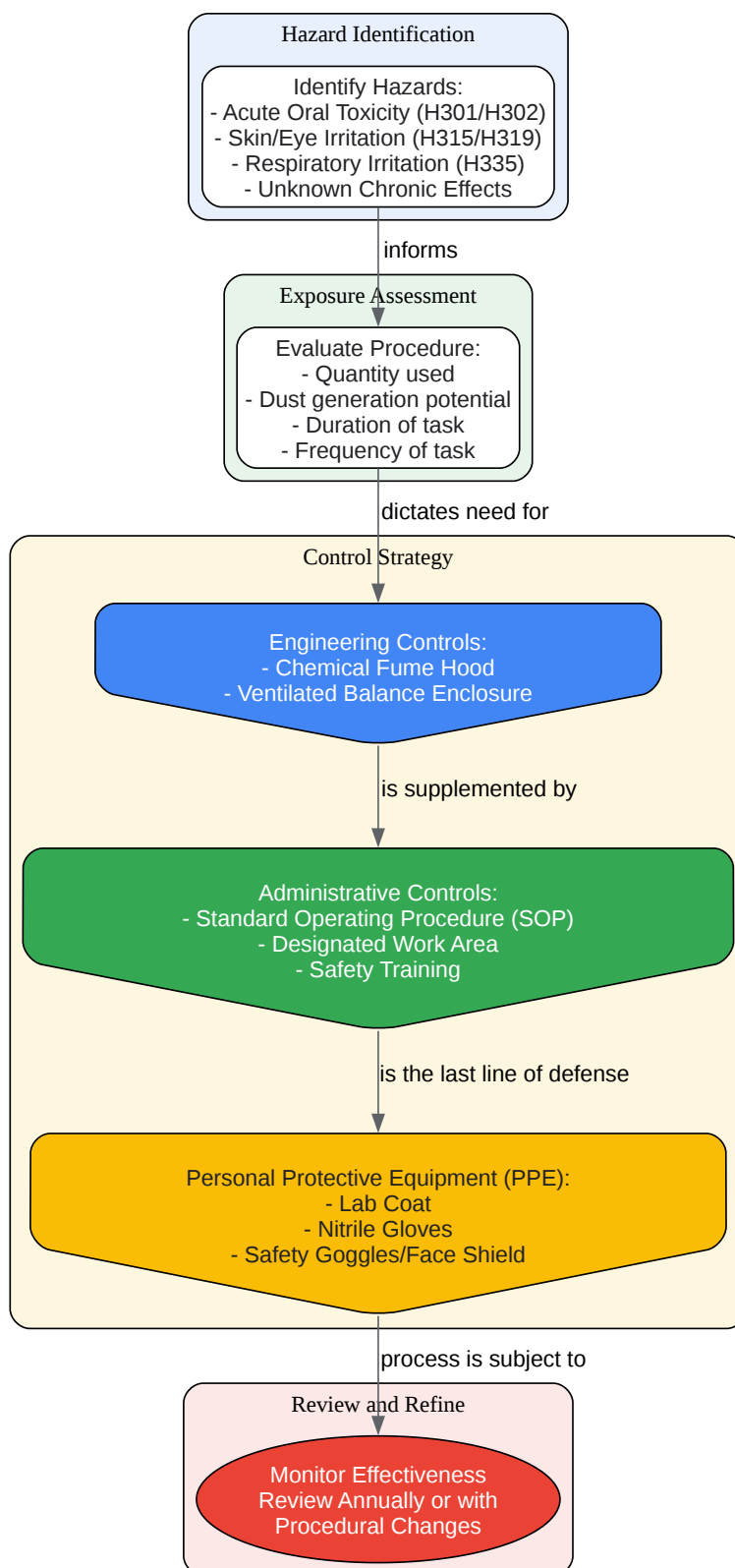
A complete toxicological profile for **(1-methyl-1H-indazol-3-yl)methanamine** is not publicly available. No peer-reviewed chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity studies were identified. Similarly, no official Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have been established.^[5]

Causality Behind a Prudent Approach: In the absence of comprehensive data, a conservative approach is mandated. The principle of "as low as reasonably achievable" (ALARA) for exposure should be adopted. The known acute hazards—oral toxicity and irritation—are sufficient to warrant stringent controls. The unknown long-term effects mean that all measures must be taken to prevent systemic exposure. The structure, containing an indazole ring and a primary amine, is a common motif in biologically active molecules, which reinforces the need for caution.

Section 4: Risk Assessment and Exposure Control

A dynamic risk assessment is essential before any new procedure involving this compound is undertaken. The following workflow provides a self-validating system for ensuring safety.

Risk Assessment Workflow



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Caption: Risk Assessment Workflow for **(1-methyl-1H-indazol-3-yl)methanamine**.

Hierarchy of Controls:

- Engineering Controls (Primary Defense): The most effective way to control hazards is to contain them at the source.
 - Chemical Fume Hood: All manipulations of the solid compound and its solutions must be performed inside a certified chemical fume hood. This is non-negotiable and serves to control respiratory exposure.
 - Ventilated Balance Enclosure: When weighing the solid, a ventilated balance enclosure or a powder containment hood should be used to prevent the release of fine particulates into the laboratory atmosphere.
- Administrative Controls (Procedural Safeguards):
 - Designated Area: Clearly mark an area within the fume hood for handling this compound to prevent cross-contamination.
 - Standard Operating Procedure (SOP): A detailed, written SOP for handling this chemical must be available to all users.
 - Training: All personnel must be trained on the specific hazards and handling procedures for this compound before beginning work.
- Personal Protective Equipment (PPE) (Final Barrier): PPE does not eliminate the hazard, but it protects the user from exposure when engineering and administrative controls are properly implemented.
 - Eye/Face Protection: Chemical safety goggles are mandatory.^[5] A face shield should be worn over goggles when there is a risk of splashing.
 - Skin Protection: A standard laboratory coat is required. Wear nitrile gloves at all times.^[5] Given the skin irritation potential, consider double-gloving. Contaminated gloves must be removed and disposed of properly.
 - Respiratory Protection: If engineering controls fail or during a large spill clean-up, a respirator may be necessary. However, for routine laboratory operations, a fume hood

should make this unnecessary.

Section 5: Standard Operating Procedure for Safe Handling

This protocol is a template and must be adapted to specific experimental needs.

Objective: To safely weigh and prepare a solution of **(1-methyl-1H-indazol-3-yl)methanamine**.

Materials:

- **(1-methyl-1H-indazol-3-yl)methanamine**
- Analytical balance inside a ventilated enclosure
- Spatula, weigh paper/boat
- Appropriate glassware
- Solvent
- PPE (Lab coat, nitrile gloves, safety goggles)

Methodology:

- Preparation:
 - Don all required PPE.
 - Verify that the chemical fume hood and ventilated balance enclosure have current certification.
 - Designate a work area within the fume hood and cover the surface with absorbent, plastic-backed paper.
- Weighing the Compound:
 - Perform all weighing operations within the ventilated balance enclosure.

- Carefully transfer the desired amount of the solid from the stock bottle to a tared weigh boat using a clean spatula.
- Avoid any actions that could generate dust (e.g., scraping, rapid movements).
- Securely close the primary container immediately after dispensing.
- Preparing the Solution:
 - Transfer the weigh boat containing the compound into the designated area within the fume hood.
 - Carefully add the solid to the vessel intended for dissolution.
 - Slowly add the desired solvent, pointing the opening of the vessel away from your face.
 - If necessary, cap and mix the solution.
- Cleanup:
 - Wipe down the spatula and the work surfaces within the fume hood and balance enclosure with a damp paper towel.
 - Dispose of all contaminated disposable materials (weigh boat, paper towels, gloves) in a designated hazardous waste container.
 - Wash hands thoroughly after the procedure is complete, even after removing gloves.

Section 6: Emergency Procedures

Immediate and correct response is crucial in an emergency.

Emergency Situation	Response Protocol
Skin Contact	1. Immediately remove contaminated clothing. [1]2. Wash the affected area with copious amounts of soap and water for at least 15 minutes.[1]3. Seek medical attention if irritation develops or persists.[1]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5]2. Remove contact lenses if present and easy to do.[5]3. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air immediately.[1]2. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration (do not use mouth-to-mouth).[1]3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting.2. Rinse mouth with water.[1]3. Seek immediate medical attention.[1]
Small Spill	1. Restrict access to the area.2. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).3. Carefully sweep or scoop the material into a designated hazardous waste container.4. Clean the spill area with a suitable decontaminating solution.

Section 7: Storage and Disposal

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[5] Keep it locked up and away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste contents and containers in accordance with local, regional, and national regulations.[1] This material should be treated as hazardous waste.

Section 8: References

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- To cite this document: BenchChem. [(1-methyl-1H-indazol-3-yl)methanamine safety, toxicity, and MSDS information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1599558#1-methyl-1h-indazol-3-yl-methanamine-safety-toxicity-and-msds-information]

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